

troubleshooting poor lubrication with apiezon l grease

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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Apiezon L Grease: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals experiencing lubrication issues with Apiezon L grease.

Troubleshooting Poor Lubrication

This guide addresses common issues encountered during the use of Apiezon L grease in experimental setups.

Question: Why am I experiencing poor lubrication or seizing of components after applying Apiezon L grease?

Answer: Poor lubrication with Apiezon L grease can stem from several factors, primarily related to temperature, application technique, and contamination. Apiezon L is specifically designed for use at ambient temperatures, generally between 10 to 30°C (50 to 86°F).^{[1][2][3][4]} Exceeding this temperature range can significantly impact its lubricating properties.

Troubleshooting Steps:

- **Verify Operating Temperature:** Ensure the application temperature is within the recommended range of 10 to 30°C.^{[3][4]} If your experiment requires higher temperatures, consider using Apiezon H Grease or Apiezon AP101.^{[1][2][3]}

- **Inspect for Contamination:** Apiezon L grease has powerful 'gettering' properties, meaning it can absorb harmful grease and chemical impurities from surfaces.^{[1][2][4]} However, this also means it can become saturated with contaminants, reducing its effectiveness. Ensure all surfaces are scrupulously clean before application.
- **Review Application Technique:** The effectiveness of the grease is highly dependent on its application. An excessive amount of grease can lead to increased friction and outgassing in vacuum systems, while too little will not provide adequate lubrication. A thin, even film is ideal.
- **Check for Grease Degradation:** While Apiezon L has a long shelf life, it can degrade if improperly stored. The complex chemical structure that gives it strong 'gettering' properties also makes it susceptible to absorbing airborne vapors, especially water and other hydrocarbons if the container is left open.^[1] This can compromise its performance.

Frequently Asked Questions (FAQs)

Q1: What is the recommended operating temperature for Apiezon L grease?

A1: Apiezon L grease is designed for use at ambient temperatures, typically between 10 to 30°C (50 to 86°F).^{[1][2][3][4]} Its performance deteriorates at higher temperatures.^{[5][6]}

Q2: How should I apply Apiezon L grease for optimal performance?

A2: For best results, apply a thin, economical film of Apiezon L grease to clean, dry surfaces. For applications like O-rings, a light smear that creates a sheen is sufficient.^[7] Over-application should be avoided.

Q3: How do I clean surfaces before and after applying Apiezon L grease?

A3: Before application, ensure surfaces are clean and free of any contaminants. To remove Apiezon L grease, wipe off any excess with a soft, lint-free cloth.^{[1][2][8]} Any remaining residue can be washed away with aromatic hydrocarbon solvents like toluene or xylene, or warm soapy water.^{[1][2][8]} For a more environmentally friendly option, limonene can be used.^{[1][2][8]} Do not use alcohols (ethanol, IPA) or ketones (acetone, MEK) for cleaning as they are not effective solvents for this grease.^{[1][2][8]}

Q4: Can Apiezon L grease be used in high vacuum systems?

A4: Yes, Apiezon L grease is specifically designed for use in ultra-high vacuum (UHV) applications due to its extremely low vapor pressure of 7×10^{-11} Torr at 20°C.[1][2][3][4]

Q5: Is Apiezon L grease compatible with all materials?

A5: No. Due to its hydrocarbon base, Apiezon L grease is not compatible with EPDM, EPR, butyl rubber, and PVC seals.[2]

Q6: What are the advantages of Apiezon L grease over silicone-based greases?

A6: Apiezon L grease is silicone-free, which prevents issues like 'creep' and 'carry over' that are common with silicone-based products.[1][2][8][9] This is critical in applications where sample contamination must be avoided, such as in mass spectrometry or surface science.[1][2][8][9] Silicone contamination can also interfere with paint or metal deposition processes.[2][8][9]

Q7: Is Apiezon L grease resistant to radiation?

A7: Yes, Apiezon L grease has built-in resistance to irradiation and maintains its lubrication properties in high-radiation environments, showing only a small increase in stiffness after significant exposure.[1][4][8][9] This makes it a better choice than silicone, ester, or halogenated greases which can decompose at lower radiation levels.[4][8][9]

Quantitative Data

Table 1: Physical Properties of Apiezon L Grease

Property	Value
Vapor Pressure @ 20°C	7×10^{-11} Torr[1][2][3][10]
Typical Working Temperature Range	10 to 30°C (50 to 86°F)[3][10]
Relative Density @ 20°C	0.896[3][10]
Dropping Point (ASTM.D 566)	42 to 52°C[10]
Thermal Conductivity @ 20°C	0.194 W/m°C[10]

Table 2: Viscosity of Molten Apiezon L Grease

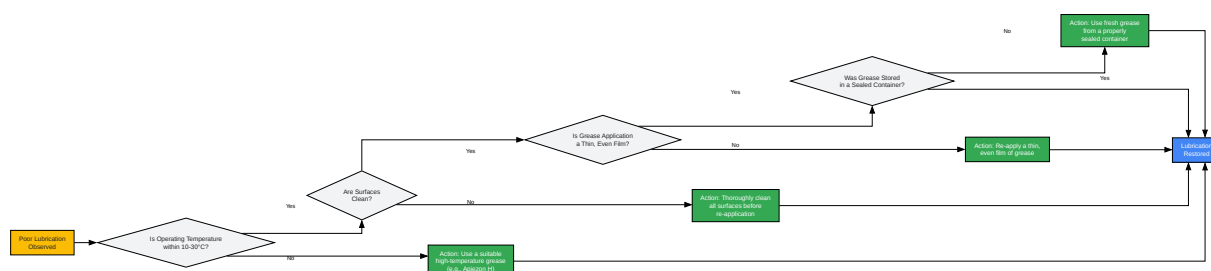
Temperature	Viscosity (cSt)
50°C	766 ^[10]
100°C	62.3 ^[10]

Experimental Protocols

Protocol 1: Standard Application of Apiezon L Grease for Ground Glass Joints

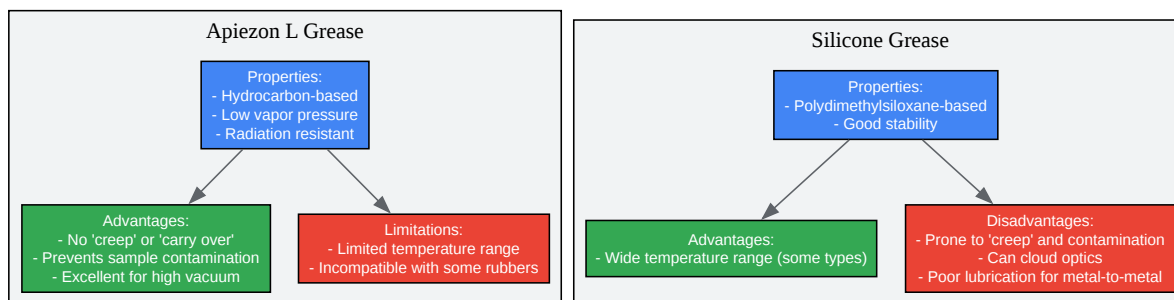
- **Surface Preparation:** Thoroughly clean the male and female ground glass joints with an appropriate solvent (e.g., toluene or xylene) to remove any old grease or contaminants. Ensure the surfaces are completely dry.
- **Grease Application:** Using a clean spatula or a gloved finger, apply a small, continuous band of Apiezon L grease around the upper part of the male joint. Avoid applying grease to the very tip to prevent it from being pushed into the system.
- **Joint Assembly:** Insert the male joint into the female joint and rotate them against each other several times. This will spread the grease evenly, creating a thin, transparent, and uniform seal. A properly greased joint will appear clear, without any streaks or air bubbles.
- **Inspection:** Visually inspect the joint to ensure a complete seal has been formed. If there are any gaps or imperfections, separate the joints, clean them, and repeat the application process.
- **Cleanup:** Wipe away any excess grease from the exterior of the joint with a cloth lightly dampened with a hydrocarbon solvent.

Visualizations



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Caption: Troubleshooting workflow for poor lubrication with Apiezon L grease.



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Caption: Comparison of Apiezon L and Silicone-based greases.

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